

Personal protective equipment for handling Thiamine

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Compound of Interest

Compound Name: Thiamine

Cat. No.: B1663436

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Essential Safety and Handling Guide for Thiamine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **thiamine** in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **thiamine**, particularly in its solid form, appropriate personal protective equipment must be worn to minimize exposure and prevent irritation.

Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- If there is a potential for direct contact with dusts, mists, or aerosols, a face shield or other full-face protection should be worn.[2][3]

Hand Protection:

- Wear suitable chemical-resistant gloves to prevent skin exposure.[1][4][5] It is recommended to check the resistance of the gloves to chemicals with the supplier for specific applications.

[4]

- For some operations, double gloving may be considered for enhanced protection.[2][3]

Body Protection:

- A lab coat or work uniform is required to protect street clothing and skin.[3][5]
- Additional protective garments such as sleevelets, aprons, or disposable suits should be used based on the specific task to avoid exposed skin surfaces.[3]

Respiratory Protection:

- General and local exhaust ventilation is typically sufficient to maintain airborne concentrations below recommended limits.[2]
- If dust formation is likely or exposure limits may be exceeded, a NIOSH/MSHA-approved respirator should be worn.[2][5][6] For high airborne contaminant concentrations, a positive-pressure supplied-air respirator may be necessary.[6]

Quantitative Data Summary

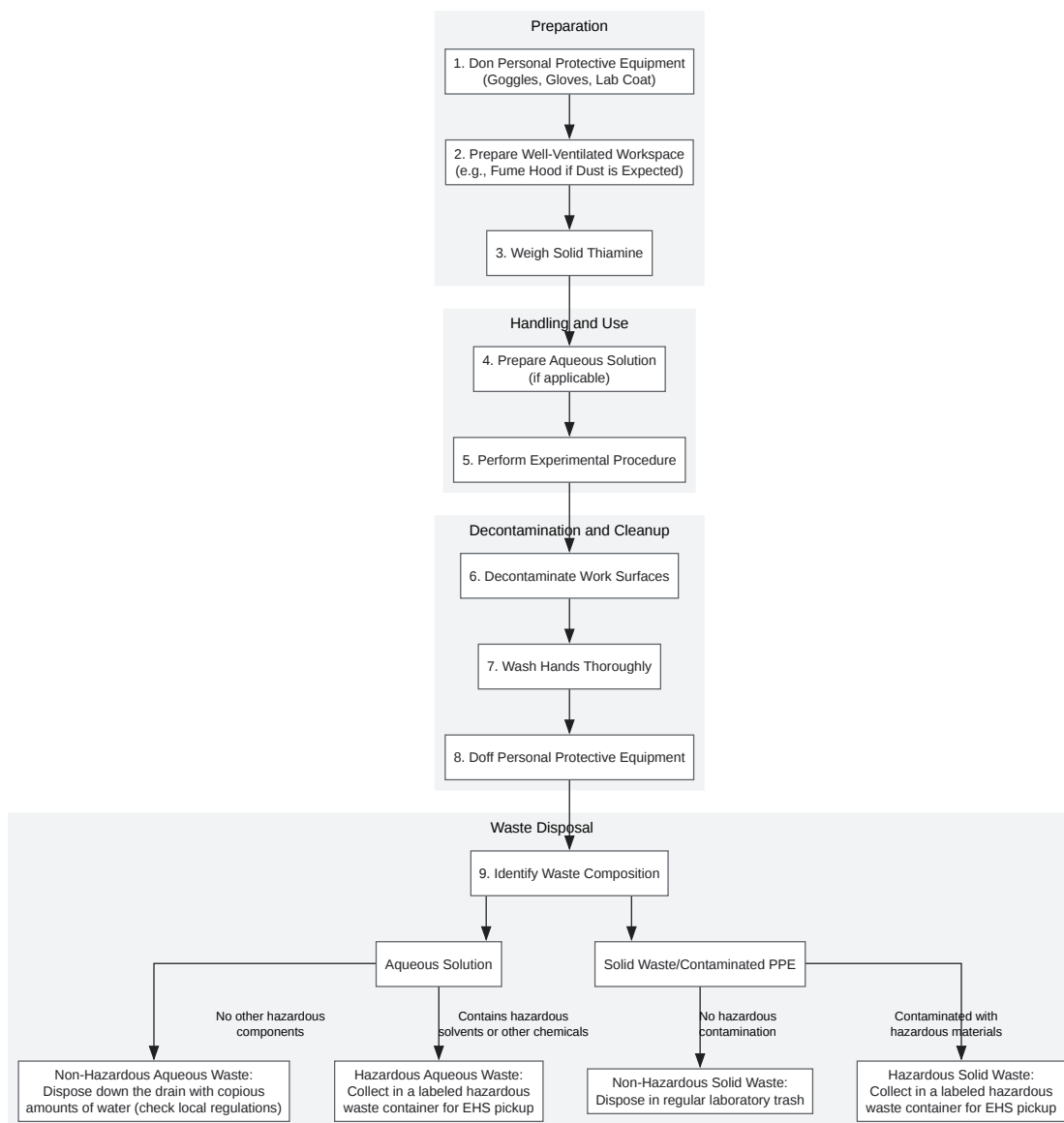
The following table summarizes key quantitative data for **Thiamine** Hydrochloride, a common form of Vitamin B1.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ Cl ₂ N ₄ OS
Molecular Weight	337.3 g/mol
Appearance	White or almost white, crystalline powder or colorless crystals
Melting Point	~250 °C / 482 °F[1]
pH	2.7 - 3.4 (1% solution)[1]
Solubility in Water	Very soluble (1g in 1mL at 20°C)[7]

Procedural Workflow for Handling Thiamine

The following diagram outlines the standard operating procedure for the safe handling of **thiamine** in a laboratory, from initial preparation to final disposal.

Safe Handling and Disposal Workflow for Thiamine

[Click to download full resolution via product page](#)Safe Handling and Disposal Workflow for **Thiamine**

Operational and Disposal Plans

Handling Precautions:

- Avoid contact with skin and eyes, as well as inhalation of dust, vapors, and mists.[8]
- Ensure adequate ventilation in the work area.[1] If dust formation is unavoidable, use a fume hood.[5]
- Wash hands and any exposed skin thoroughly after handling.[1] Do not eat or drink in the laboratory.[8]
- Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[1]

Spill Procedures:

- In case of a spill, wear appropriate personal protective equipment.[8]
- For solid spills, cover the powder with a plastic sheet to minimize spreading.[6] Mechanically take up the spill, placing it in appropriate containers for disposal, and avoid creating dust.[6]
- Clean the contaminated surface thoroughly.[6] After cleaning, flush the area with water.[6]

Disposal Plan: The disposal method for **thiamine** waste depends on its form and any other chemicals present.[7]

- Aqueous Solutions:
 - If the solution only contains **thiamine** and water, it can generally be considered non-hazardous.[7] Depending on institutional and local regulations, small quantities may be permissible for drain disposal with large amounts of water.[7]
 - If **thiamine** is dissolved in a hazardous solvent (e.g., flammable, corrosive, toxic), the entire solution must be treated as hazardous waste.[7] It should be collected in a clearly labeled, sealed container for pickup by the institution's Environmental Health & Safety (EHS) department or a licensed contractor.[7]
- Solid Waste:

- Unused or expired solid **thiamine**, as well as lab debris contaminated with non-hazardous **thiamine** solutions (e.g., weigh boats, gloves, paper towels), can typically be disposed of in the regular laboratory trash, unless institutional policy states otherwise.[7]
- If lab debris is contaminated with a hazardous **thiamine** solution, it must be treated as hazardous waste and collected for EHS pickup.[7]

First Aid:

- Eye Contact: Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] If eye irritation persists, seek medical attention.[9]
- Skin Contact: Wash the affected area immediately with soap and plenty of water.[9] Remove contaminated clothing.[9]
- Inhalation: Move the person to fresh air and keep them warm and at rest.[8]
- Ingestion: Rinse the mouth with water.[9] Do not induce vomiting.[8] Seek medical attention.[8]

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